

Isonicotinic acid 5-ethyl-2-methylphenyl ester properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *5-Ethyl-2-methylphenyl
isonicotinate*

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An In-depth Technical Guide to the Synthesis and Properties of Isonicotinic Acid 5-ethyl-2-methylphenyl Ester

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isonicotinic acid and its derivatives are pivotal structural motifs in medicinal chemistry, forming the backbone of numerous therapeutic agents.^[1] The versatile pyridine ring and the reactivity of the carboxylic acid group allow for the generation of a diverse library of compounds with a wide range of biological activities. This guide focuses on a novel, yet uncharacterized derivative, Isonicotinic acid 5-ethyl-2-methylphenyl ester.

The rationale for the design of this specific ester lies in the combination of the isonicotinic acid moiety, a known pharmacophore, with 5-ethyl-2-methylphenol. The phenolic portion introduces lipophilicity and specific steric and electronic features that could modulate the compound's interaction with biological targets, potentially influencing its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its target-binding affinity. This document serves as a comprehensive technical guide for the synthesis, purification, and characterization of this novel

ester, providing researchers with the necessary protocols and theoretical grounding to explore its potential in drug discovery and development.

Physicochemical Properties of Reactants

A thorough understanding of the starting materials is fundamental to a successful synthesis.

Property	Isonicotinic Acid	5-ethyl-2-methylphenol
Synonyms	4-Pyridinecarboxylic acid	5-Ethyl-o-cresol
CAS Number	55-22-1[2]	1687-65-6[3]
Molecular Formula	C ₆ H ₅ NO ₂ [1]	C ₉ H ₁₂ O[3][4]
Molecular Weight	123.11 g/mol [1]	136.19 g/mol [3][4]
Appearance	Light cream powder/solid[5]	Data not available
Solubility	Soluble in water[5]	Data not available

Proposed Synthesis of Isonicotinic Acid 5-ethyl-2-methylphenyl Ester

The synthesis of the target ester is proposed as a two-step process. The first step involves the conversion of isonicotinic acid to its more reactive acid chloride derivative, isonicotinoyl chloride hydrochloride. The second step is the esterification of this intermediate with 5-ethyl-2-methylphenol.

Step 1: Synthesis of Isonicotinoyl Chloride Hydrochloride

The conversion of a carboxylic acid to an acyl chloride is a standard transformation that significantly enhances the electrophilicity of the carbonyl carbon, making it amenable to nucleophilic attack by an alcohol. Thionyl chloride (SOCl₂) is a common and effective reagent for this purpose.[6][7][8]

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add isonicotinic acid (1.0 eq).
- Under a fume hood, carefully add an excess of thionyl chloride (SOCl_2) (e.g., 5-10 eq). The reaction is exothermic and will likely result in gas evolution.^[6]
- Optionally, a catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction.^[9]
- Heat the reaction mixture to reflux (approximately 70-80 °C) for 2-4 hours, or until the reaction is complete (monitored by the cessation of gas evolution or by TLC).^[7]
- After cooling to room temperature, remove the excess thionyl chloride under reduced pressure.
- The resulting solid residue is isonicotinoyl chloride hydrochloride, which can be washed with a dry, non-polar solvent like diethyl ether to remove impurities and then dried under vacuum. ^[6]^[9] The product should be used promptly as acyl chlorides are moisture-sensitive.

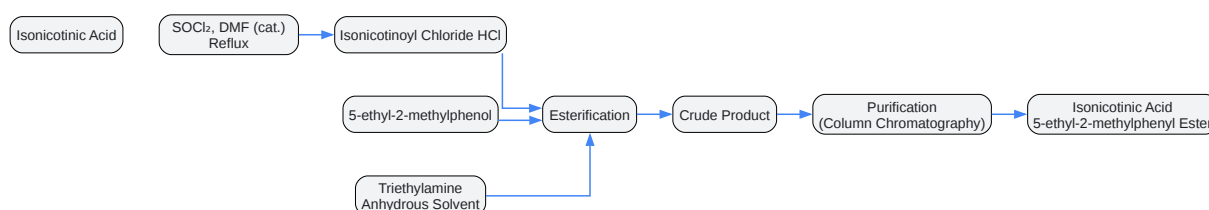
Step 2: Esterification with 5-ethyl-2-methylphenol

The final step is a nucleophilic acyl substitution where the hydroxyl group of 5-ethyl-2-methylphenol attacks the carbonyl carbon of isonicotinoyl chloride. A non-nucleophilic base, such as triethylamine or pyridine, is typically added to neutralize the HCl generated during the reaction.

- Dissolve 5-ethyl-2-methylphenol (1.0 eq) in a suitable anhydrous solvent (e.g., tetrahydrofuran (THF), dichloromethane, or toluene) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add a non-nucleophilic base such as triethylamine (1.1-1.5 eq) to the solution.
- In a separate flask, dissolve the freshly prepared isonicotinoyl chloride hydrochloride (1.0-1.1 eq) in the same anhydrous solvent.
- Slowly add the isonicotinoyl chloride solution to the 5-ethyl-2-methylphenol solution at 0 °C (ice bath).

- Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture will contain the desired ester and triethylamine hydrochloride precipitate.
- Filter the mixture to remove the salt.
- The filtrate should be washed sequentially with a dilute aqueous acid solution (e.g., 1M HCl) to remove excess base, followed by a saturated sodium bicarbonate solution to remove any unreacted acid, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude ester can be purified by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).

Synthesis Workflow Diagram



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Caption: Proposed two-step synthesis of the target ester.

Predicted Properties and Characterization of the Final Product

As a novel compound, the exact properties of Isonicotinic acid 5-ethyl-2-methylphenyl ester are not yet determined. However, we can predict its characteristics based on its structure.

Predicted Property	Value/Description
Molecular Formula	C ₁₅ H ₁₅ NO ₂
Molecular Weight	241.29 g/mol
Appearance	Likely a solid at room temperature.
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone; likely insoluble in water.

Spectroscopic Characterization

- ¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the pyridine ring protons (typically in the range of 7.5-9.0 ppm), the aromatic protons of the phenyl ring, and the aliphatic protons of the ethyl and methyl groups.
- ¹³C NMR:** The carbon NMR spectrum will show signals for the carbonyl carbon of the ester (around 160-170 ppm), as well as the carbons of the two aromatic rings and the aliphatic side chains.
- Infrared (IR) Spectroscopy:** A strong absorption band corresponding to the C=O stretch of the ester group is expected in the region of 1720-1740 cm⁻¹. Other characteristic peaks for C-O stretching and aromatic C-H and C=C bonds will also be present.
- Mass Spectrometry (MS):** The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (241.29 m/z for [M]⁺).

Potential Applications in Drug Development

Isonicotinic acid esters have been explored for a variety of therapeutic applications. For instance, some are investigated for their potential antimicrobial and anti-inflammatory properties.^[10] The introduction of the 5-ethyl-2-methylphenyl group could lead to novel biological activities. This moiety may facilitate interactions with hydrophobic pockets in target proteins or influence the compound's ability to cross cell membranes. Potential areas of investigation for this novel ester could include its activity as an antimicrobial, anticancer, or anti-inflammatory agent.

Safety and Handling

- Isonicotinic Acid: Causes serious eye irritation.^{[2][5][11]} It is advisable to wear appropriate personal protective equipment (PPE), including safety glasses and gloves.
- Thionyl Chloride: Highly corrosive and reacts violently with water. All manipulations should be carried out in a well-ventilated fume hood.
- 5-ethyl-2-methylphenol: Specific toxicity data is not readily available, but it should be handled with care as with all phenolic compounds.
- General Precautions: The synthesis should be conducted by trained personnel in a laboratory setting. Avoid inhalation of dust, fumes, and vapors.^[11] In case of contact with skin or eyes, rinse immediately with plenty of water.^{[2][5]}

Conclusion

This technical guide provides a comprehensive framework for the synthesis and characterization of the novel compound, Isonicotinic acid 5-ethyl-2-methylphenyl ester. By detailing a plausible synthetic route, predicting its physicochemical and spectroscopic properties, and suggesting potential areas for therapeutic investigation, this document aims to empower researchers in the field of drug discovery to explore the potential of this and other related molecules. The provided protocols are based on established chemical principles and offer a solid starting point for the practical elaboration of this promising compound.

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